

# Application Notes and Protocols for Iridium Electrodeposition from Fused Salt Electrolytes

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## Compound of Interest

Compound Name: *Iridium*

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This document provides detailed application notes and experimental protocols for the electrodeposition of **iridium** from fused salt electrolytes. The information is compiled from various scientific sources to offer a comprehensive guide for producing dense, adherent, and high-purity **iridium** coatings for a range of applications, including high-temperature protective layers and catalysis.

## Introduction

**Iridium** is a platinum-group metal with a unique combination of properties, including an exceptionally high melting point (2440 °C), outstanding corrosion resistance, and excellent high-temperature stability.[1] These characteristics make it an ideal material for protective coatings in demanding environments, such as in the aerospace and automotive industries. Electrodeposition from fused salt electrolytes is an effective method for producing high-quality **iridium** coatings on various substrates.[2] This technique offers advantages over other methods like chemical vapor deposition (CVD), as it can be more cost-effective and suitable for coating complex geometries.

The most common fused salt systems for **iridium** electrodeposition are based on alkali metal chlorides, such as NaCl-KCl and NaCl-KCl-CsCl mixtures, with an **iridium** salt, typically **iridium(III) chloride** ( $\text{IrCl}_3$ ), as the source of the depositable metal.[3][4][5][6] The process involves the electrochemical reduction of **iridium** ions from the molten salt onto a substrate, which acts as the cathode.

## Key Process Parameters and Their Effects

The quality, morphology, and properties of the electrodeposited **iridium** coating are highly dependent on several key process parameters:

- **Electrolyte Composition:** The choice of fused salt affects the operating temperature and the stability of the **iridium** ions. The addition of CsCl to a NaCl-KCl eutectic can lower the melting point of the electrolyte and increase the deposition rate.[6] The concentration of  $\text{IrCl}_3$  is a critical factor; low concentrations can lead to concentration polarization, affecting the coating quality, while higher concentrations influence the surface morphology of the deposited film.[5][6]
- **Temperature:** The operating temperature influences the diffusion of **iridium** ions, the kinetics of the electrode reactions, and the morphology of the resulting coating.[3][6] While higher temperatures can increase the deposition rate, excessively high temperatures may lead to the formation of micropores in the film.[3]
- **Current Density:** The applied current density has a significant impact on the grain size and compactness of the **iridium** coating.[6][7]
- **Substrate Material:** The choice of substrate material can affect the adhesion and quality of the **iridium** coating.[8] Pre-treatment of the substrate is crucial for ensuring a clean and active surface for deposition.[1]
- **Anode Material:** Both inert anodes (e.g., graphite) and soluble **iridium** anodes can be used. Using an **iridium** anode can help maintain a stable concentration of **iridium** ions in the electrolyte, which is beneficial for producing thicker coatings and for long-duration electrodeposition.[5]

## Quantitative Data Summary

The following tables summarize quantitative data extracted from various studies on **iridium** electrodeposition from fused salt electrolytes.

Table 1: Electrolyte Compositions and Operating Temperatures

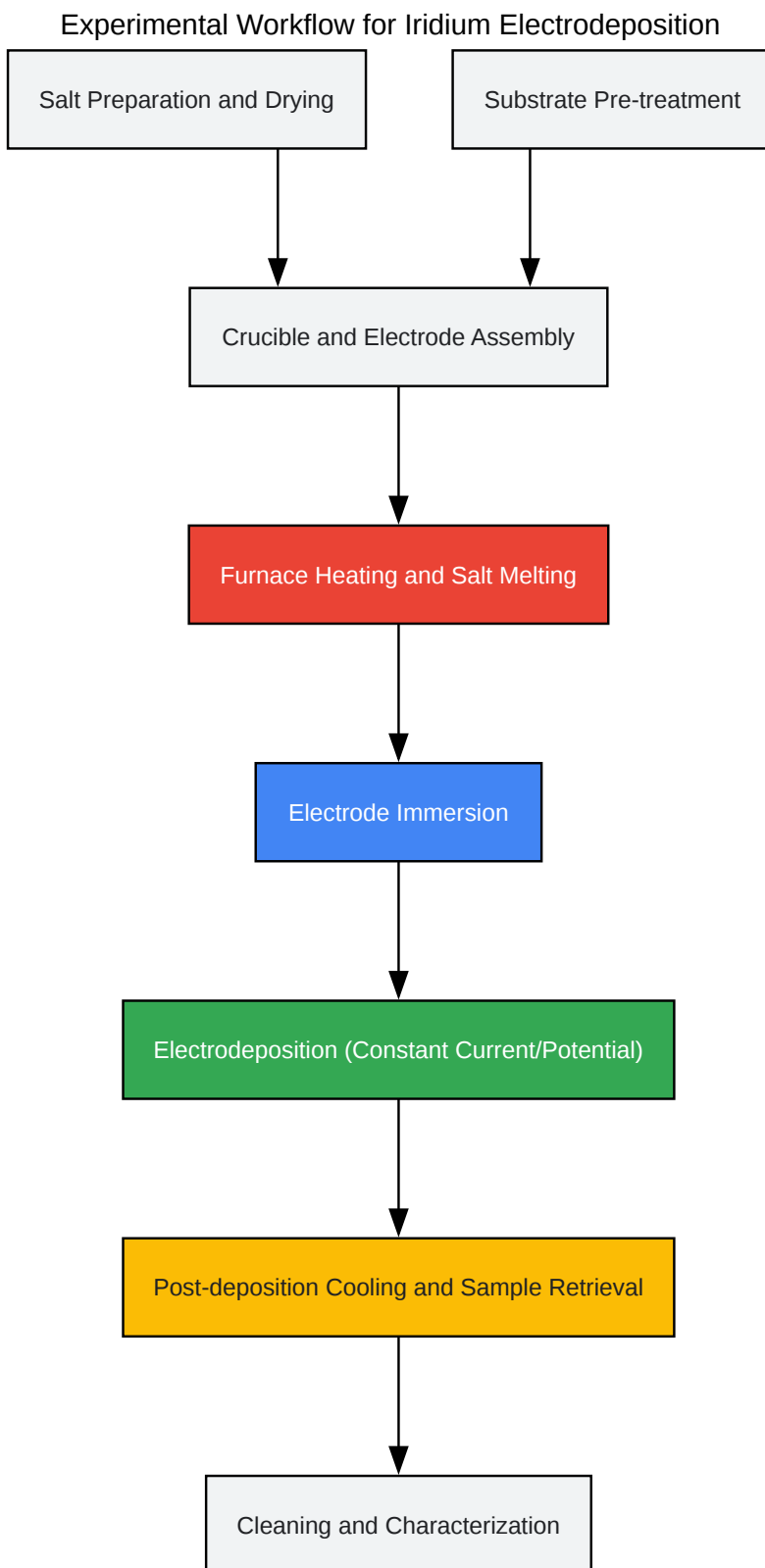
Electrolyte System	Iridium Source & Concentration	Operating Temperature (°C)	Substrate	Reference
NaCl-KCl	$\text{IrCl}_3$	810 - 910	Platinum	[3]
NaCl-KCl-CsCl	$\text{IrCl}_3$	600	Rhenium	[8]
NaCl-KCl-CsCl	$\text{IrCl}_3$ (5% by mass)	650	Rhenium-coated graphite	[1]
NaCl-KCl-CsCl	$\text{IrCl}_3$ (10% by mass)	700	Molybdenum	[1]
NaCl-KCl-CsCl	$\text{IrCl}_3$ (0.5 mol/L)	570	Graphite, Rhenium, Iridium	[7]
Fused Sodium Cyanide	Iridium (dissolved from anode)	600	Molybdenum	[9]

Table 2: Deposition Parameters and Coating Characteristics

Current Density	Deposition Rate	Coating Thickness	Microhardness ( kg/mm <sup>2</sup> )	Notes	Reference
15 mA/cm <sup>2</sup>	-	2 mils (~50 μm)	-	From fused sodium cyanide electrolyte	[9]
25 mA/cm <sup>2</sup>	~25 μm/h	-	442	On rhenium substrate from NaCl-KCl-CsCl	[8]
0.2 A/cm <sup>2</sup>	-	-	-	On rhenium substrate from NaCl-KCl-CsCl	[5]
-	-	~20 μm	-	From NaCl-KCl electrolyte	[6]

## Experimental Workflow and Protocols

The following section outlines a general experimental workflow and detailed protocols for **iridium** electrodeposition from a chloride-based fused salt electrolyte.



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